

# Personal protective equipment for handling 3-Cyclohexyl-1-propyne

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## Compound of Interest

Compound Name: 3-Cyclohexyl-1-propyne

Cat. No.: B099756

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## Essential Safety and Handling Guide for 3-Cyclohexyl-1-propyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Cyclohexyl-1-propyne**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Chemical Safety Overview

**3-Cyclohexyl-1-propyne** is a flammable liquid that is harmful if swallowed and can cause serious eye damage[1]. It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment to minimize risks.

**Physical and Chemical Properties**

CAS Number	17715-00-3 <a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>14</sub> <a href="#">[1]</a>
Molecular Weight	122.21 g/mol <a href="#">[1]</a>
Appearance	Clear Liquid <a href="#">[2]</a>
Boiling Point	157-158 °C <a href="#">[1]</a>
Density	0.845 g/mL at 25 °C <a href="#">[1]</a>
Flash Point	35 °C (95 °F) - closed cup <a href="#">[1]</a>
Solubility	Slightly soluble in water <a href="#">[3]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**Hazard Classifications:**

- Flammable liquids - Category 3[\[1\]](#)
- Acute toxicity, Oral - Category 4[\[1\]](#)
- Serious eye damage - Category 1[\[1\]](#)

**Signal Word:** Danger[\[1\]](#)**Hazard Statements:**

- H226: Flammable liquid and vapor[\[1\]](#).
- H302: Harmful if swallowed[\[1\]](#).
- H318: Causes serious eye damage[\[1\]](#).

**Required Personal Protective Equipment:**

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield[1][4][5][6]	To protect against splashes that can cause serious eye damage. A face shield is required when there is a risk of explosion or a significant splash hazard[4][5].
Hand Protection	Chemical resistant gloves (e.g., Nitrile, Neoprene)[1][4][7]	To prevent skin contact. Glove material should be selected based on compatibility with the chemical and the specific laboratory task[4][7][8].
Body Protection	Flame-retardant lab coat[4][9]	To protect the skin and clothing from splashes and in case of fire. Lab coats should be fully buttoned[4].
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent[1]	Required when working outside of a fume hood or when engineering controls are insufficient to maintain exposure below permissible limits[4].
Footwear	Closed-toe shoes[4][5][9]	To protect feet from spills and falling objects.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
  - Work in a well-ventilated chemical fume hood to minimize the accumulation of flammable vapors[9][10][11][12].
  - Ensure a safety shower and eyewash station are readily accessible.

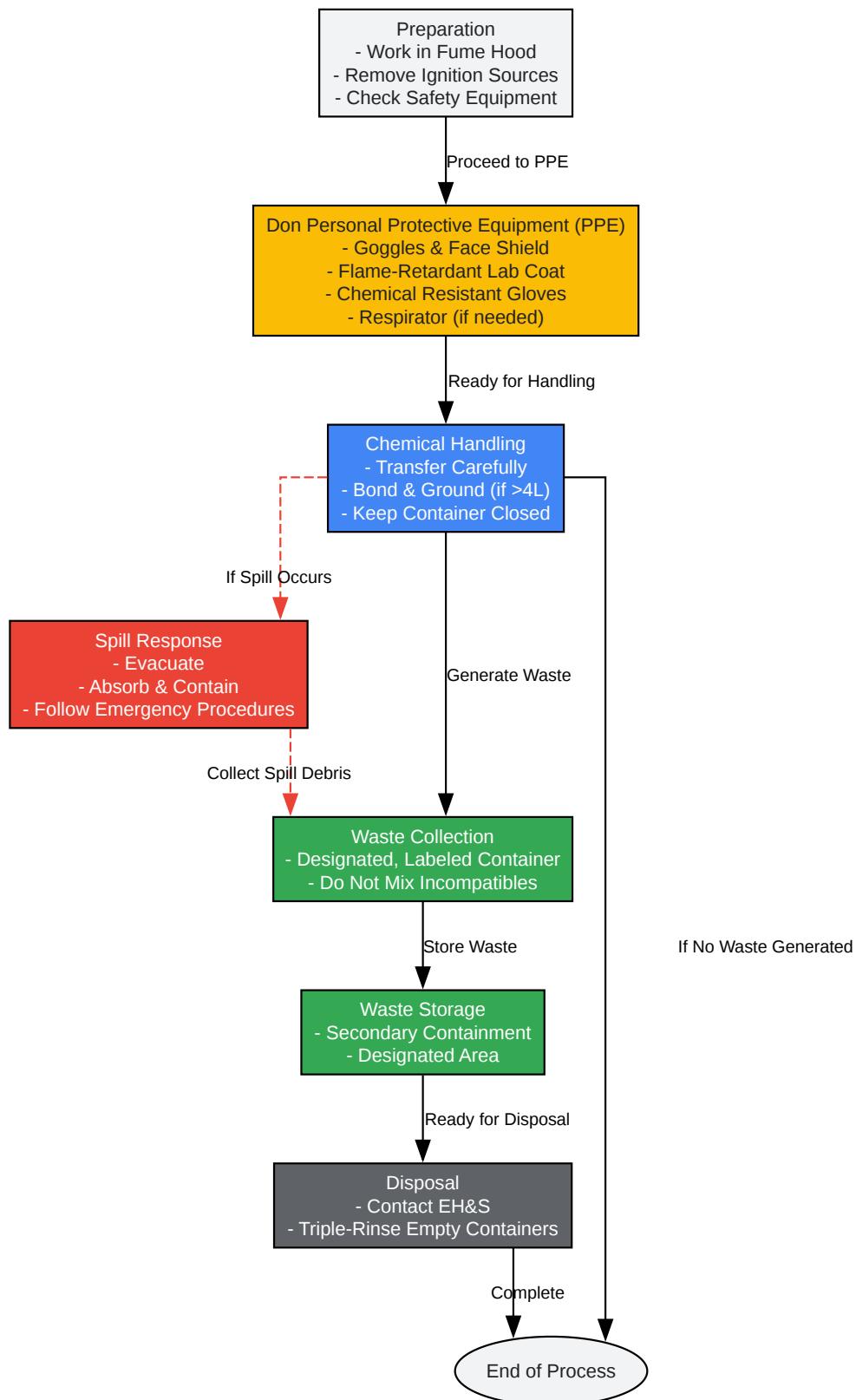
- Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment[9][10][11][12].
- Have an appropriate fire extinguisher (e.g., Class B) available in the immediate work area.
- Chemical Handling:
  - Wear all required personal protective equipment as specified in the table above.
  - When transferring the chemical, do so carefully to avoid splashing. For transfers of large volumes (greater than 4 liters), containers should be bonded and grounded to prevent static electricity buildup, which can be an ignition source[9][10][11][12].
  - Keep containers of **3-Cyclohexyl-1-propyne** tightly closed when not in use to prevent the escape of flammable vapors[9].
  - Use bottle carriers when transporting glass containers[12].
- In Case of a Spill:
  - Evacuate the immediate area.
  - If the spill is small, absorb it with an inert material (e.g., vermiculite, sand) and place the contaminated material in a sealed, labeled container for hazardous waste disposal.
  - If the spill is large, evacuate the laboratory and follow your institution's emergency procedures.

## Disposal Plan

- Waste Collection:
  - Collect all waste containing **3-Cyclohexyl-1-propyne** in a dedicated, properly labeled hazardous waste container[9][13][14]. The container must be in good condition, with a secure, leak-proof cap[13][14].
  - The waste container should be labeled "Hazardous Waste" and include the full chemical name: "**3-Cyclohexyl-1-propyne**"[13][14].

- Do not mix this waste with incompatible materials, such as strong oxidizing agents[10][15].
- Waste Storage:
  - Store the hazardous waste container in a designated, well-ventilated, and secondary containment area away from normal lab activities[13][14]. The secondary containment must be able to hold 110% of the volume of the primary container[13].
  - The storage area should be clearly marked with a "Danger – Hazardous Waste" sign[13].
- Waste Disposal:
  - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor[14][16][17].
  - Do not dispose of **3-Cyclohexyl-1-propyne** down the drain[14][17].
  - Empty containers that held **3-Cyclohexyl-1-propyne** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste[14][16]. After rinsing, the container can be disposed of in the regular trash or recycled, depending on institutional policies[14][16].

## Workflow for Safe Handling of **3-Cyclohexyl-1-propyne**



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Caption: Workflow for the safe handling and disposal of **3-Cyclohexyl-1-propyne**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Cyclohexyl-1-propyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099756#personal-protective-equipment-for-handling-3-cyclohexyl-1-propyne]

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